Technical Guide: Biological Activity Mechanisms of 3',5,5'-Trihydroxy-7-methoxyflavanone (Blumeatin)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3',5,5'-Trihydroxy-7-methoxyflavanone*
CAS No.:	*118024-26-3*
Cat. No.:	*B180144*

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Executive Summary

3',5,5'-Trihydroxy-7-methoxyflavanone (commonly referred to as Blumeatin) is a naturally occurring flavanone primarily isolated from Blumea balsamifera (Sambong) and Penthorum chinense. It is distinguished by its specific B-ring substitution pattern (meta-dihydroxyl at 3' and 5'), which confers unique redox properties compared to its ortho-dihydroxyl isomers (e.g., eriodictyol derivatives).

Core Therapeutic Value:

- Hepatoprotection: Potent inhibition of lipid peroxidation and restoration of hepatic enzyme homeostasis.
- Anticancer Activity: Induction of autophagic cell death and inhibition of metastasis in oral and lung carcinomas.

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- Metabolic Regulation: Dual-action inhibition of Xanthine Oxidase (XO) and promotion of adipocyte differentiation via GLUT4 upregulation.

Chemical Architecture & Integrity

Structural Profile

- IUPAC Name: (2S)-2-(3,5-dihydroxyphenyl)-5-hydroxy-7-methoxy-2,3-dihydrochromen-4-one[1]
- Molecular Formula: $C_{16}H_{14}O_6$[1]
- Molecular Weight: 302.28 g/mol [1]
- Key Pharmacophore: The 5-hydroxy-4-keto chelation site (A-ring) and the 3',5'-dihydroxy B-ring, which acts as a "radical sink" without forming unstable ortho-quinones.

The "Isomer Controversy" (Expert Note)

> *Critical Scientific Insight: While standard literature identifies Blumeatin as the 3',5'-dihydroxy isomer, recent advanced NMR and synthetic studies (e.g., ACS Omega, 2023) suggest that some natural isolates previously labeled as Blumeatin may actually be Sterubin (3',4'-dihydroxy-7-methoxyflavanone). Researchers must verify the B-ring substitution of their specific isolate using HSQC/HMBC NMR to distinguish the symmetric 3',5' protons from the asymmetric 3',4' pattern. This guide focuses on the biological activity of the 3',5' structural entity.*

Mechanistic Architecture

The biological activity of **3',5,5'-Trihydroxy-7-methoxyflavanone** is driven by three primary signaling axes: Antioxidant Cytoprotection, Autophagic Cell Death, and Enzymatic Inhibition.

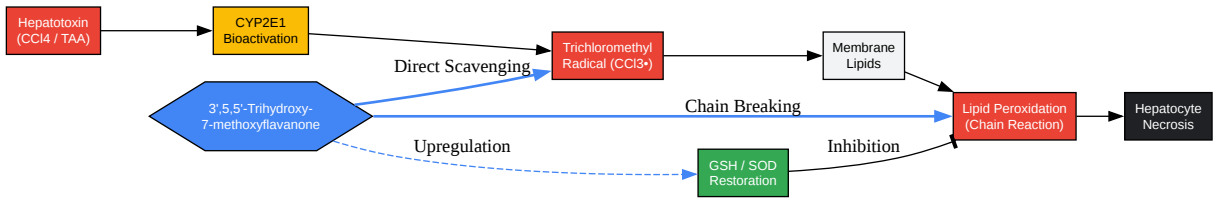
Hepatoprotective Pathway (Antioxidant/Anti-Lipid Peroxidation)

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The compound functions as a chain-breaking antioxidant. Unlike general scavengers, it specifically targets the propagation phase of lipid peroxidation in hepatocyte membranes.

Mechanism of Action:

- Radical Scavenging: The 3',5'-hydroxyl groups donate protons to lipid peroxyl radicals (LOO•), neutralizing them.
- Enzyme Modulation: It inhibits the bioactivation of hepatotoxins (e.g., CCl4) likely via suppression of CYP2E1 activity, while simultaneously preserving Superoxide Dismutase (SOD) and Glutathione (GSH) levels.



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Caption: Hepatoprotective mechanism showing interruption of lipid peroxidation cascades and restoration of antioxidant enzymes.

Anticancer Mechanism: Autophagy vs. Apoptosis

In oral carcinoma (SCC-4) and lung cancer models, the compound exhibits a dual mechanism. It triggers autophagic cell death rather than simple necrosis, making it a valuable candidate for apoptosis-resistant tumors.

- Autophagy Induction: Upregulation of LC3B-II and Beclin-1.
- Metastasis Inhibition: Downregulation of MMP-2 and MMP-9, preventing cell migration.
- Cell Cycle Arrest: Predicted inhibition of CDK4, leading to G0/G1 arrest.

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Metabolic Target: Xanthine Oxidase (XO) Inhibition

The compound acts as a competitive inhibitor of Xanthine Oxidase. The 7-methoxy group and A-ring hydroxyls anchor the molecule in the molybdenum center of XO, preventing the conversion of xanthine to uric acid. This provides a mechanistic basis for treating hyperuricemia (gout).

Experimental Protocols

These protocols are designed for validation of the compound's activity in a research setting.

Protocol: Isolation from Blumea balsamifera

Note: This protocol isolates the flavonoid fraction containing the target.[2]

- Extraction: Macerate air-dried leaves (1 kg) in 95% Ethanol (10 L) for 72 hours. Filter and concentrate under reduced pressure (45°C).
- Partition: Suspend crude extract in water. Partition successively with Petroleum Ether (remove lipids) -> Ethyl Acetate (Target Fraction).
- Purification (Critical Step):
  - Load Ethyl Acetate fraction onto a Silica Gel 60 column.
  - Elute with a gradient of Chloroform:Methanol (100:0 to 80:20).
  - Monitor: The target compound typically elutes in fractions with ~5% Methanol.
  - Crystallization: Recrystallize active fractions in Methanol/Chloroform to obtain yellow needles.
  - Validation: Confirm 3',5' substitution via 1H-NMR (Look for meta-coupled doublets or a singlet if symmetric).

Protocol: In Vitro Xanthine Oxidase Inhibition Assay

Objective: Determine IC50 for anti-gout potential.

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- Reagents:
  - Xanthine Oxidase (0.05 U/mL in phosphate buffer, pH 7.5).
  - Xanthine substrate (150 µM).
  - Test Compound (dissolved in DMSO, final concentration <1%).
- Procedure:
  - Incubate Enzyme + Test Compound for 10 min at 25°C.
  - Add Xanthine substrate to initiate reaction.
  - Measure absorbance at 290 nm (formation of uric acid) every 30 seconds for 10 minutes.
- Calculation:
  - Slope (Control) vs. Slope (Treated).
  - % Inhibition = (1 - (Slope_sample / Slope_control)) * 100.

Pharmacokinetics & Drug-Likeness (ADME)

Based on in silico modeling and preliminary rodent studies:

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Property	Value/Prediction	Implication
Bioavailability	High (Intestinal Absorption > 80%)	Suitable for oral administration.
LogP	~2.4	Moderate lipophilicity; crosses cell membranes effectively.
Metabolism	Glucuronidation (Phase II)	Likely excreted via urine; half-life may be short without formulation.
Toxicity	Non-mutagenic (Ames negative)	High safety margin compared to synthetic XO inhibitors (e.g., Allopurinol).
BBB Permeability	Moderate	Potential neuroprotective effects (e.g., BuChE inhibition).

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- To cite this document: BenchChem. [Technical Guide: Biological Activity Mechanisms of 3',5,5'-Trihydroxy-7-methoxyflavanone (Blumeatin)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180144/docs#technical-guide-biological-activity-mechanisms-of-3-5-5-trihydroxy-7-methoxyflavanone-blumeatin]

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